Technical Guide: Physical Properties of (4-Chlorothiophen-2-yl)methanol

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Compound of Interest

Compound Name:	*(4-Chlorothiophen-2-yl)methanol*
CAS No.:	*233280-30-3*
Cat. No.:	*B1530541*

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Introduction

(4-Chlorothiophen-2-yl)methanol is a substituted thiophene derivative of interest in medicinal chemistry and materials science. A thorough understanding of its physical properties is fundamental for its application in synthesis, formulation, and biological screening. This technical guide provides a summary of the available computed physical data for **(4-Chlorothiophen-2-yl)methanol** and outlines detailed experimental protocols for the determination of its key physical properties. Due to a lack of available experimental data in peer-reviewed literature and commercial supplier documentation, this guide emphasizes the established methodologies for characterizing such compounds.

Data Presentation

While specific experimental data for **(4-Chlorothiophen-2-yl)methanol** is not readily available, computed properties provide valuable estimates. The following table summarizes the computed data available from public databases.[1]

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Property	Value	Source
Molecular Formula	C5H5ClOS	PubChem[1]
Molecular Weight	148.61 g/mol	PubChem[1]
XLogP3-AA (Lipophilicity)	1.4	PubChem[1]
Topological Polar Surface Area	48.5 Å²	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	147.9749636 Da	PubChem[1]
Monoisotopic Mass	147.9749636 Da	PubChem[1]

Experimental Protocols

The following sections detail standard experimental methodologies for determining the primary physical properties of a novel or uncharacterized organic compound like **(4-Chlorothiophen-2-yl)methanol**.

Melting Point Determination

The melting point is a critical indicator of purity for a solid compound.[2][3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[2]
- Capillary tubes (sealed at one end)[4]
- Spatula
- Mortar and pestle (if the sample consists of large crystals)

Procedure:

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- Ensure the **(4-Chlorothiophen-2-yl)methanol** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.[3]
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.[4][5]
- Place the capillary tube into the heating block of the melting point apparatus.[2]
- If the approximate melting point is unknown, perform a rapid heating to get a rough estimate.
- For an accurate measurement, start heating at a rate that allows the temperature to rise slowly, approximately 1-2°C per minute, as the estimated melting point is approached.[2]
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).[2][6]
- A sharp melting range (typically 1-2°C) is indicative of a pure compound.[2]

Boiling Point Determination

For liquid compounds, the boiling point is a key physical constant.[7][8][9]

Apparatus:

- Thiele tube or a small-scale distillation apparatus[7][8]
- Small test tube or fusion tube[7][8]
- Capillary tube (sealed at one end)[7][8]
- Thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid paraffin or silicone oil for the heating bath

Procedure (Thiele Tube Method):

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- Place a small amount (a few milliliters) of liquid **(4-Chlorothiophen-2-yl)methanol** into a small test tube.[7][9]
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.[7][8]
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Suspend the assembly in a Thiele tube filled with a heating oil.[10]
- Gently heat the side arm of the Thiele tube.[10]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance.[10]

Density Determination

The density of a liquid can be determined by measuring its mass and volume.[11][12]

Apparatus:

- Pycnometer or a volumetric flask (e.g., 1 mL or 5 mL)[11]
- Analytical balance
- Pipette

Procedure:

- Carefully clean and dry a pycnometer or a small volumetric flask.

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- Weigh the empty, dry container on an analytical balance and record the mass.[11]
- Fill the container to the calibration mark with **(4-Chlorothiophen-2-yl)methanol**, ensuring there are no air bubbles.
- Weigh the filled container and record the mass.
- The mass of the liquid is the difference between the filled and empty container masses.
- The volume of the liquid is the calibrated volume of the pycnometer or flask.
- Calculate the density using the formula: Density = Mass / Volume.[11][12]
- The measurement should be performed at a constant, recorded temperature, as density is temperature-dependent.[12]

Solubility Assessment

Determining the solubility of a compound in various solvents provides insight into its polarity and potential for use in different solvent systems.[13][14][15][16]

Apparatus:

- Small test tubes
- Graduated cylinder or pipettes
- A range of solvents (e.g., water, ethanol, acetone, diethyl ether, toluene, 5% aqueous HCl, 5% aqueous NaOH)[13][14]

Procedure:

- Place a small, measured amount of **(4-Chlorothiophen-2-yl)methanol** (e.g., 10 mg of solid or 20 µL of liquid) into a series of small test tubes.
- To each tube, add a small volume (e.g., 0.5 mL) of a different solvent.[17]
- Vigorously shake or vortex each tube for a set period (e.g., 1-2 minutes).[14]

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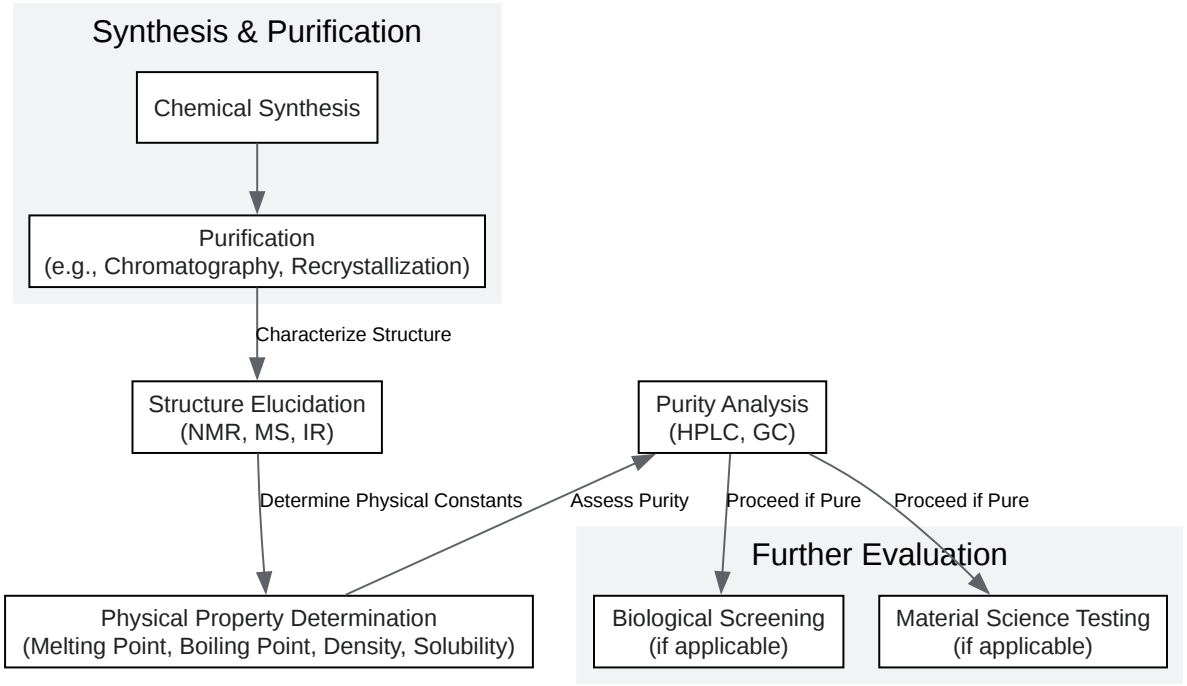
- Observe whether the compound has dissolved completely, partially, or not at all.
- Record the solubility as soluble, partially soluble, or insoluble for each solvent.
- For aqueous solutions, the pH can be checked to see if the compound is acidic or basic.[15]

Mandatory Visualization

The following diagram illustrates a general workflow for the characterization of a newly synthesized chemical compound, such as **(4-Chlorothiophen-2-yl)methanol**.

General Workflow for Chemical Compound Characterization



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General workflow for characterizing a new chemical compound.

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